

# Solubility of benzdine sulphate in water and organic solvents

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## Compound of Interest

Compound Name: Benzdine sulphate

Cat. No.: B7821561

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## Solubility Profile of Benzdine Sulphate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **benzdine sulphate** in water and various organic solvents. The information is intended to support research, development, and quality control activities involving this compound.

## Quantitative Solubility Data

The solubility of **benzdine sulphate** is a critical parameter for its application in various chemical and analytical processes. While extensive quantitative data across a wide range of organic solvents is not readily available in public literature, the following table summarizes the known solubility information.

Solvent System	Temperature (°C)	Solubility
Water	25	0.01 - 0.03 g/100 mL[1]
Water	Not Specified	Sparingly Soluble[2][3]
Diethyl Ether	Not Specified	Soluble[2][3]
Alcohol (General)	Not Specified	Sparingly Soluble[2][3]
Dilute Acids	Not Specified	Sparingly Soluble[2][3]
Hydrochloric Acid	25	Solubility increases with increasing acidity, passing through a maximum.[4]

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the equilibrium solubility of a sparingly soluble compound like **benzidine sulphate**. This protocol is based on the common shake-flask method.

Objective: To determine the concentration of a saturated solution of **benzidine sulphate** in a specified solvent at a constant temperature.

Materials:

- **Benzidine Sulphate** (analytical grade)
- Solvent of interest (e.g., water, ethanol, methanol, acetone)
- Volumetric flasks
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane, vacuum filtration)
- Analytical balance

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other validated analytical technique for quantification)
- Calibrated pH meter (for aqueous solutions)

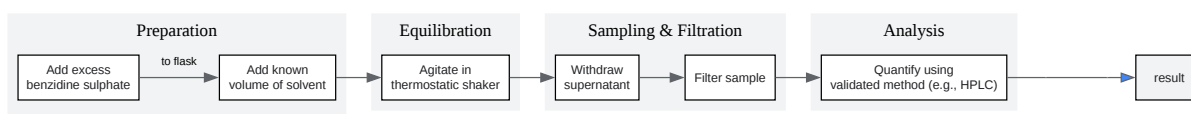
Procedure:

- Preparation of the Test System:
  - Add an excess amount of **benzidine sulphate** to a series of volumetric flasks. The excess solid is necessary to ensure that equilibrium with the saturated solution is achieved.
  - Add a known volume of the desired solvent to each flask.
- Equilibration:
  - Seal the flasks to prevent solvent evaporation.
  - Place the flasks in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C or 37 °C).
  - Agitate the flasks for a predetermined period (e.g., 24 to 72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined experimentally by taking samples at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
  - After equilibration, allow the flasks to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to settle.
  - Carefully withdraw a sample of the supernatant using a pipette. To avoid aspirating solid particles, a filter can be attached to the pipette tip.
  - Immediately filter the sample through a membrane filter (e.g., 0.45 µm) that is compatible with the solvent and does not adsorb the solute. The filtration step should be performed quickly to minimize any temperature changes that could affect solubility.

- Analysis:
  - Quantify the concentration of **benzidine sulphate** in the filtrate using a validated analytical method, such as HPLC.
  - Prepare a calibration curve using standard solutions of **benzidine sulphate** of known concentrations.
  - Dilute the filtered sample if necessary to fall within the linear range of the calibration curve.
- Data Reporting:
  - The solubility is reported as the average concentration of the saturated solution from replicate experiments, typically in units of g/100 mL or mg/L.
  - The temperature at which the solubility was determined must be reported.

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **benzidine sulphate** solubility.



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Caption: Experimental workflow for determining the solubility of **benzidine sulphate**.

This guide provides a foundational understanding of the solubility characteristics of **benzidine sulphate**. For specific applications, it is recommended to perform solubility studies under the exact conditions of interest.

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## References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 2. Maintenance Mode | ASTM [astm.org]
- 3. scribd.com [scribd.com]
- 4. Cas 531-86-2, Benzidine sulphate | lookchem [lookchem.com]
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